

preventing N-Nitroso Aripiprazole formation during sample storage

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Compound of Interest

Compound Name: *N-Nitroso Aripiprazole*

Cat. No.: *B16348155*

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Technical Support Center: N-Nitroso Aripiprazole

Welcome to the technical support center for **N-Nitroso Aripiprazole**. This resource provides researchers, scientists, and drug development professionals with essential information, troubleshooting guides, and frequently asked questions (FAQs) to prevent the formation of **N-Nitroso Aripiprazole** impurities during sample storage and handling.

Frequently Asked Questions (FAQs)

Q1: What is **N-Nitroso Aripiprazole**?

A1: **N-Nitroso Aripiprazole** is a nitrosamine impurity (NDSRI - Nitrosamine Drug Substance-Related Impurity) that can form from the active pharmaceutical ingredient (API) Aripiprazole.[1]
[2] Aripiprazole's chemical structure contains secondary and tertiary amine functional groups which are susceptible to nitrosation.[3][4]

Q2: Why is the formation of **N-Nitroso Aripiprazole** a concern?

A2: N-nitrosamine compounds are classified as probable or possible human carcinogens based on animal studies.[5][6][7] Regulatory agencies like the FDA and EMA have set strict acceptable intake (AI) limits for these impurities to ensure patient safety.[8][9] The presence of **N-Nitroso Aripiprazole** above these limits can lead to product recalls and regulatory action.[3][6]

Q3: How does **N-Nitroso Aripiprazole** form in samples?

A3: The formation of **N-Nitroso Aripiprazole** requires the presence of a nitrosatable amine (the Aripiprazole molecule itself) and a nitrosating agent.[4][10][11] The most common nitrosating agents are nitrites (NO_2^-), which can be present as trace impurities in raw materials, excipients, or even water.[4][12] The reaction is typically catalyzed by acidic conditions and can be influenced by storage conditions such as temperature and humidity.[11][13]

Troubleshooting Guide

Q4: I've detected **N-Nitroso Aripiprazole** in my stored Aripiprazole samples. What are the immediate steps?

A4: If **N-Nitroso Aripiprazole** is detected, you should:

- Quarantine the affected batches: Prevent further use or distribution of the samples until a full investigation is complete.
- Verify the analytical method: Ensure the analytical method used for detection is validated, sufficiently sensitive, and specific for **N-Nitroso Aripiprazole**. Advanced techniques like LC-MS/MS or LC-HRMS are recommended.[10][14][15]
- Conduct a root cause analysis: Investigate all potential sources of nitrosating agents and contributing factors, including raw materials, manufacturing processes, excipients, packaging materials, and storage conditions.[16]
- Report the findings: If applicable, report the presence of the impurity to the relevant regulatory authorities as per their guidelines.[6][8]

Q5: My risk assessment indicated a low risk of formation, yet I found the impurity. What could have gone wrong?

A5: A discrepancy between risk assessment and confirmatory testing can occur for several reasons:

- Incomplete Raw Material Scrutiny: Nitrite or amine impurities may be present in starting materials, solvents, or reagents from vendors.[\[5\]](#)[\[7\]](#)
- Excipient Reactivity: Certain excipients may contain trace levels of nitrites that were not accounted for.[\[4\]](#)
- Degradation: The degradation of Aripiprazole or other components during storage can create precursors for nitrosamine formation.[\[12\]](#)[\[16\]](#)
- Storage Conditions: Uncontrolled exposure to high temperature, humidity, or light can accelerate the formation of nitrosamines, even if the initial risk was low.[\[10\]](#)[\[13\]](#)
- Packaging Issues: Contamination from packaging materials, such as nitrocellulose-based blister packs, can be a source of nitrosating agents.[\[17\]](#)

Q6: How can I reduce or eliminate **N-Nitroso Aripiprazole** in future experiments?

A6: To mitigate the risk of formation, consider the following strategies:

- pH Control: Maintain a neutral or basic pH where possible, as the nitrosation reaction is favored under acidic conditions.[\[11\]](#)[\[17\]](#) Adding pH modifiers like sodium bicarbonate can be an effective mitigation strategy.[\[17\]](#)
- Use of Inhibitors: Incorporate antioxidants, such as ascorbic acid (Vitamin C) or alpha-tocopherol (Vitamin E), into the formulation. These act as nitrosating agent scavengers.[\[17\]](#)
- Supplier Qualification: Tightly control the supply chain. Qualify vendors and establish specifications for acceptable levels of nitrites and amines in all raw materials and excipients.[\[7\]](#)[\[8\]](#)
- Optimize Storage Conditions: Store all Aripiprazole-containing materials in controlled environments, protecting them from heat, humidity, and light.[\[13\]](#)[\[18\]](#)

Prevention Strategies & Data

The primary strategy for preventing **N-Nitroso Aripiprazole** formation is to eliminate one of the key contributing factors: the nitrosating agent or the conditions that favor the reaction.

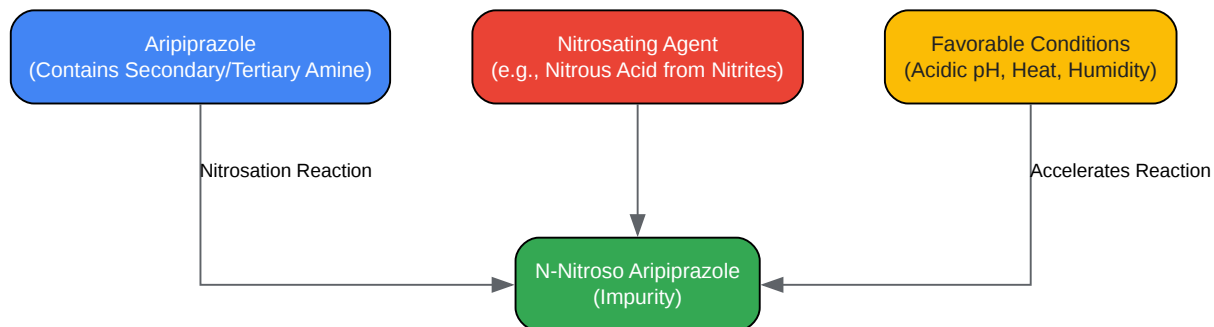
Impact of Storage Conditions on N-Nitroso Aripiprazole Formation (Hypothetical Data)

This table summarizes hypothetical data from a forced degradation study on an Aripiprazole drug product, illustrating the impact of various storage conditions over a 90-day period.

Storage Condition	N-Nitroso Aripiprazole (ppb) - Day 0	N-Nitroso Aripiprazole (ppb) - Day 30	N-Nitroso Aripiprazole (ppb) - Day 90
2-8°C (Refrigerator)	< LOQ	< LOQ	< LOQ
25°C / 60% RH	< LOQ	5	15
40°C / 75% RH	< LOQ	25	85
40°C / 75% RH + Light	< LOQ	40	130
40°C / 75% RH (with Antioxidant)	< LOQ	< LOQ	8
40°C / 75% RH (pH Modifier)	< LOQ	< LOQ	5

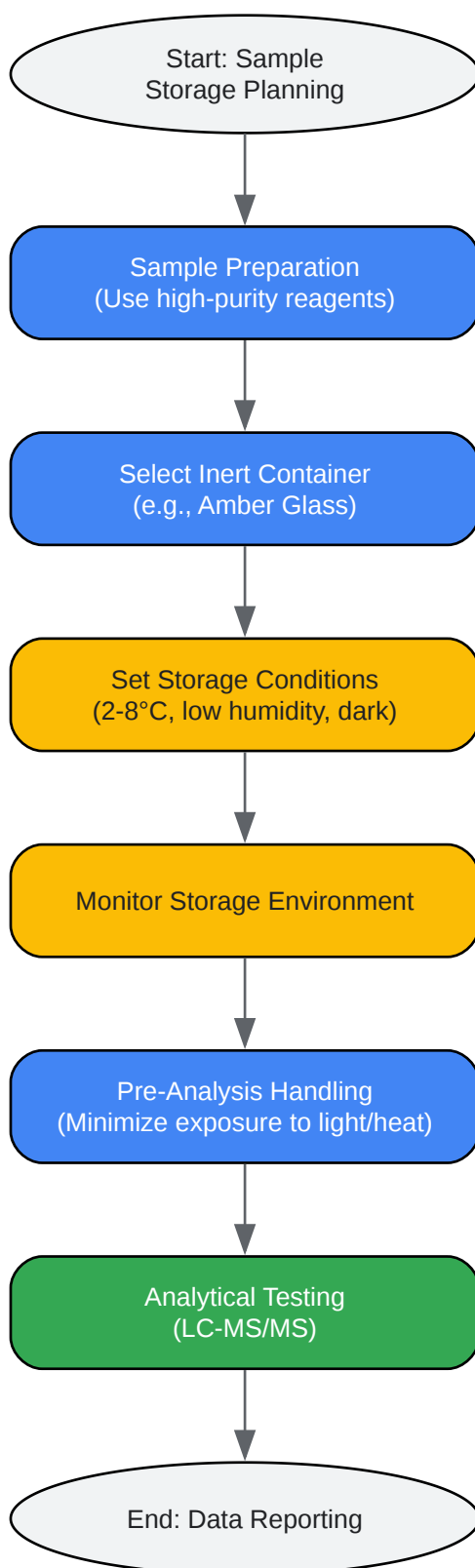
LOQ: Limit of Quantitation

Diagrams: Workflows and Formation Pathway



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Caption: Chemical formation pathway of N-Nitroso Aripiprazole.



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Caption: Recommended workflow for sample handling and storage.

Experimental Protocols

Protocol 1: Risk Assessment for N-Nitroso Aripiprazole Formation

Objective: To systematically evaluate and identify factors that could lead to the formation of **N-Nitroso Aripiprazole** in a drug substance or product.

Methodology:

- API and Raw Material Review:
 - Analyze the synthetic route of Aripiprazole for any steps using nitrosating agents (e.g., nitrites, nitrous acid).[5]
 - Assess all starting materials, solvents, and reagents for the potential presence of secondary/tertiary amines or nitrites as impurities.[7] Request certificates of analysis from suppliers specifying limits for these impurities.
- Excipient Compatibility Review:
 - Identify all excipients used in the formulation.
 - Review literature and supplier information for the risk of nitrite impurities in each excipient. [4] High-risk excipients may require confirmatory testing for nitrite levels.
- Manufacturing Process and Storage Evaluation:
 - Review the manufacturing process for conditions that could promote nitrosation (e.g., high temperatures, acidic pH).
 - Evaluate the proposed container closure system for potential contamination (e.g., leaching of nitrosating agents).
 - Define strict storage and shipping conditions (temperature, humidity, light exposure) for both the API and the finished product.[12]
- Risk Conclusion:

- Based on the evaluation, classify the risk of **N-Nitroso Aripiprazole** formation as high, medium, or low.
- If a risk is identified, proceed to Protocol 2 for confirmatory testing.[\[3\]](#)[\[16\]](#)

Protocol 2: Confirmatory Testing by LC-MS/MS

Objective: To accurately detect and quantify **N-Nitroso Aripiprazole** in a sample using a sensitive and specific analytical method.

Methodology:

- Standard and Sample Preparation:
 - Prepare a stock solution of **N-Nitroso Aripiprazole** reference standard in a suitable solvent (e.g., Methanol/Acetonitrile).[\[2\]](#)[\[19\]](#)
 - Prepare calibration standards by serially diluting the stock solution to cover the expected concentration range, including the limit of quantification (LOQ).
 - Accurately weigh the sample (e.g., crushed tablets, API powder) and dissolve/extract it in a known volume of solvent. Use sonication if necessary. Centrifuge and filter the solution before injection.
- Chromatographic Conditions (Example):
 - Instrument: HPLC or UPLC system coupled with a tandem mass spectrometer (MS/MS).[\[10\]](#)[\[14\]](#)
 - Column: A suitable C18 column (e.g., 100 x 2.1 mm, 1.8 µm).
 - Mobile Phase: Gradient elution using (A) 0.1% Formic Acid in Water and (B) 0.1% Formic Acid in Acetonitrile.
 - Flow Rate: 0.3 mL/min.
 - Column Temperature: 40°C.

- Injection Volume: 5 μ L.
- Mass Spectrometry Conditions (Example):
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Monitor for specific precursor-to-product ion transitions for **N-Nitroso Aripiprazole** to ensure specificity and sensitivity.
- Data Analysis:
 - Generate a calibration curve by plotting the peak area against the concentration of the reference standards.
 - Quantify the amount of **N-Nitroso Aripiprazole** in the sample by interpolating its peak area from the calibration curve. The method must be validated according to ICH Q2(R1) guidelines.[20]

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